

[3,3'-Bipyridine]-5-carboxylic acid chemical properties

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **[3,3'-Bipyridine]-5-carboxylic acid**

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An In-depth Technical Guide on the Chemical Properties of **[3,3'-Bipyridine]-5-carboxylic Acid**

Introduction

[3,3'-Bipyridine]-5-carboxylic acid is a heterocyclic organic compound featuring a bipyridine core functionalized with a single carboxylic acid group. Bipyridine derivatives are of significant interest in medicinal chemistry and materials science due to their ability to act as versatile bidentate ligands, forming stable complexes with a wide array of metal ions. The incorporation of a carboxylic acid moiety provides an additional coordination site and modulates the molecule's solubility, electronic properties, and biological activity.^{[1][2]} This guide provides a comprehensive overview of the chemical properties, spectral characteristics, and experimental considerations for **[3,3'-Bipyridine]-5-carboxylic acid**, intended for researchers in drug discovery and materials science.

Chemical and Physical Properties

The fundamental chemical and physical properties of **[3,3'-Bipyridine]-5-carboxylic acid** are summarized below. Data for closely related isomers are included for comparison where direct data is unavailable.

Property	Value	Source
IUPAC Name	5-(pyridin-3-yl)pyridine-3-carboxylic acid	-
CAS Number	1970-81-6	[3]
Molecular Formula	C ₁₁ H ₈ N ₂ O ₂	[4]
Molecular Weight	200.19 g/mol	[4]
Appearance	White to off-white crystalline solid (typical for related compounds)	[5]
pKa	~4-5 (Estimated based on similar pyridine carboxylic acids)	[6]

Solubility

The solubility of bipyridine carboxylic acids can be challenging. While often described as soluble in common organic solvents, experimental evidence suggests limitations.

Solvent	Solubility Profile	Notes
Water	Sparingly soluble	Solubility increases significantly in aqueous base (pH > 8) due to deprotonation of the carboxylic acid to form a more soluble carboxylate salt. [7]
DMSO, DMF	Slightly soluble to sparingly soluble	Heating may improve solubility to an extent. [7]
Acetonitrile, THF	Generally insoluble	[7]
Aqueous Buffers	Sparingly soluble	To prepare aqueous solutions, it is recommended to first dissolve the compound in a minimal amount of DMSO and then dilute with the chosen buffer. A solubility of ~0.25 mg/mL was achieved for a related compound in a 1:3 DMSO:PBS solution.

Spectroscopic Properties

The spectroscopic data provides structural confirmation of the molecule.

Infrared (IR) Spectroscopy

The IR spectrum is dominated by features of the carboxylic acid and the aromatic pyridine rings.

Functional Group	Wavenumber (cm ⁻¹)	Appearance
O-H Stretch (Carboxylic Acid)	3300 - 2500	Very broad, strong band, often overlapping with C-H stretches.[8][9]
C-H Stretch (Aromatic)	3100 - 3000	Sharp, medium-to-weak bands.
C=O Stretch (Carboxylic Acid)	1760 - 1690	Strong, sharp band.[9]
C=C, C=N Stretch (Aromatic)	1600 - 1450	Multiple medium-to-strong bands.
C-O Stretch (Carboxylic Acid)	1320 - 1210	Medium intensity.[9]
O-H Bend (Carboxylic Acid)	1440 - 1395 & 950 - 910	Medium intensity, may be coupled with other vibrations. [9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The predicted NMR chemical shifts are based on the functional groups present.

Type	Nucleus	Chemical Shift (ppm)	Notes
¹ H NMR	-COOH	10.0 - 13.0	Broad singlet, concentration-dependent.
Aromatic -H	7.0 - 9.0		Complex multiplet pattern due to the two pyridine rings.
¹³ C NMR	-C=O	160 - 180	Deshielded due to the electronegative oxygens. [10]
Aromatic -C	120 - 150		Multiple signals corresponding to the different carbon environments in the pyridine rings.

UV-Visible (UV/Vis) Spectroscopy

For the related 2,2'-Bipyridine-5,5'-dicarboxylic acid, maximum absorbance wavelengths (λ_{max}) are observed at 249 nm and 298 nm, corresponding to $\pi \rightarrow \pi^*$ transitions within the aromatic system. Similar absorption patterns are expected for **[3,3'-Bipyridine]-5-carboxylic acid**.

Experimental Protocols & Methodologies

Synthesis via Suzuki Coupling

A common and effective method for synthesizing unsymmetrical bipyridines is the palladium-catalyzed Suzuki coupling reaction.[\[11\]](#)

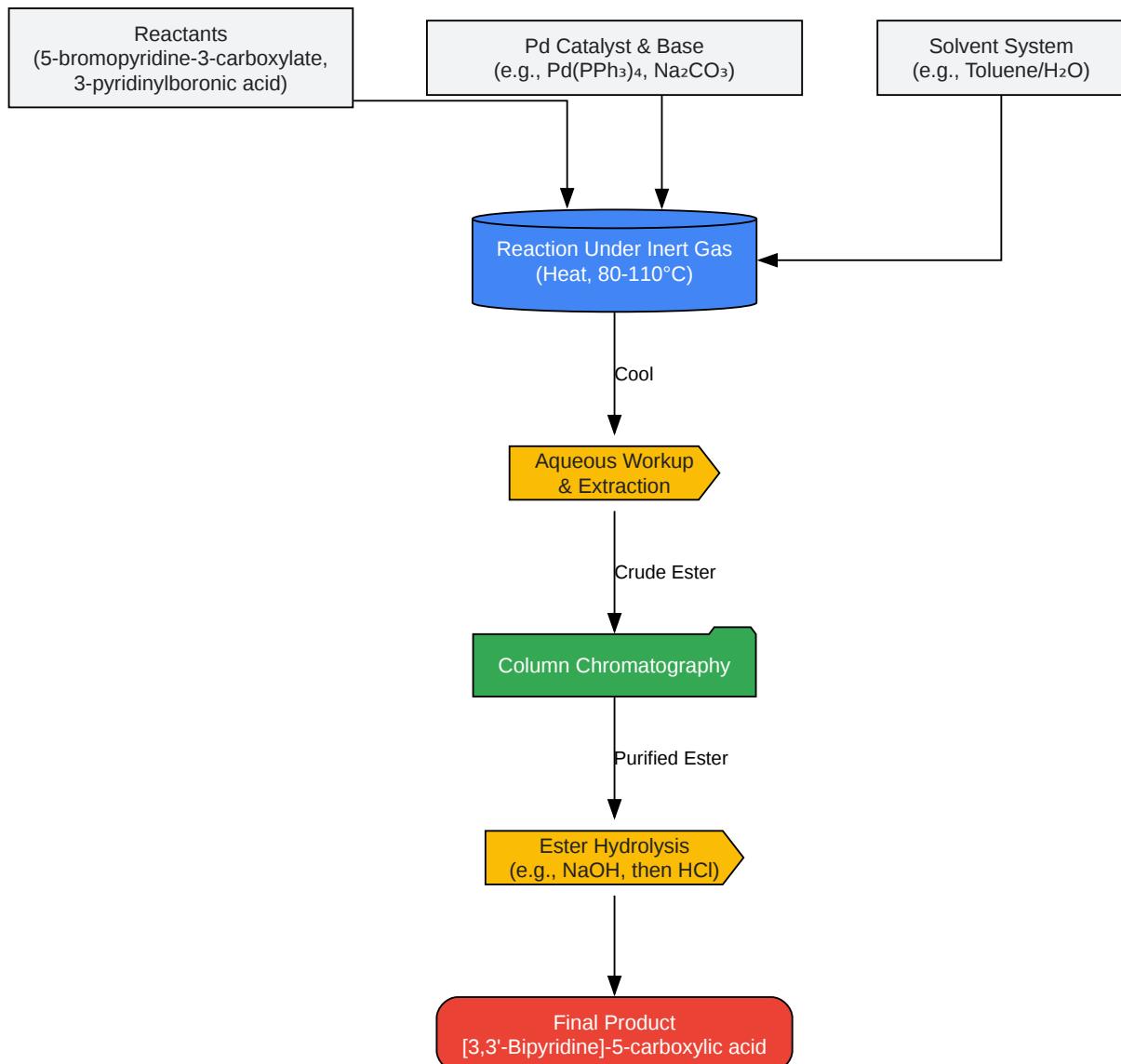
Reaction:

- Reactant A: An ester of 5-bromopyridine-3-carboxylic acid

- Reactant B: 3-Pyridinylboronic acid
- Catalyst: Palladium catalyst, e.g., $\text{Pd}(\text{PPh}_3)_4$ or $\text{Pd}(\text{dppf})\text{Cl}_2$
- Base: Aqueous Na_2CO_3 or K_2CO_3
- Solvent: Toluene, Dioxane, or DMF

General Protocol:

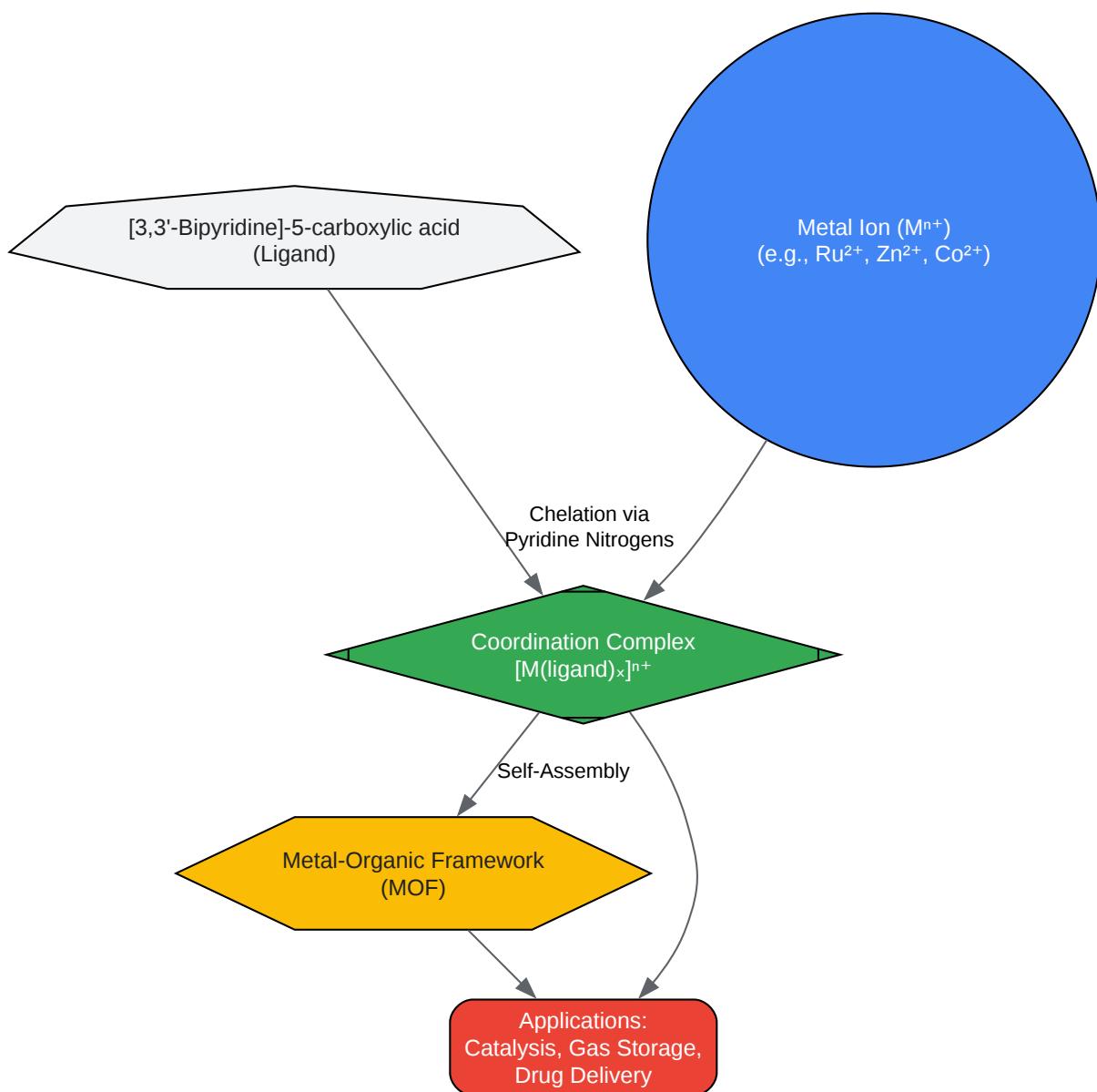
- To a reaction vessel under an inert atmosphere (N_2 or Ar), add the 5-bromopyridine-3-carboxylic acid ester, 3-pyridinylboronic acid (1.1-1.5 equivalents), and the palladium catalyst (1-5 mol%).
- Add the solvent, followed by the aqueous base solution.
- Heat the mixture with vigorous stirring (typically 80-110 °C) for 2-24 hours, monitoring the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and perform an aqueous workup. Extract the aqueous phase with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purify the crude ester product by column chromatography.
- Perform saponification (hydrolysis) of the ester using a base like NaOH or LiOH in a water/alcohol mixture, followed by acidic workup to yield the final **[3,3'-Bipyridine]-5-carboxylic acid** product.

[Click to download full resolution via product page](#)Diagram 1: General workflow for the synthesis of **[3,3'-Bipyridine]-5-carboxylic acid**.

Applications in Research and Drug Development

Coordination Chemistry and Materials Science

The primary application of **[3,3'-Bipyridine]-5-carboxylic acid** is as a ligand in coordination chemistry. The two nitrogen atoms of the pyridine rings chelate to a metal center, while the carboxylic acid group can either remain as a pendant functional group or participate in further coordination, leading to the formation of complex structures like metal-organic frameworks (MOFs).^[12] These materials have applications in catalysis, gas storage, and separation.^[5]

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- To cite this document: BenchChem. [[3,3'-Bipyridine]-5-carboxylic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b154828#3-3-bipyridine-5-carboxylic-acid-chemical-properties\]](https://www.benchchem.com/product/b154828#3-3-bipyridine-5-carboxylic-acid-chemical-properties)

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